

# Essential Safety and Operational Guide for 2-Chloro-4-iodoaniline

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## Compound of Interest

Compound Name: 2-Chloro-4-iodoaniline

Cat. No.: B137281

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This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **2-Chloro-4-iodoaniline**. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure a safe laboratory environment.

## Hazard Identification and Classification

**2-Chloro-4-iodoaniline** is a hazardous substance requiring careful handling. It is harmful if swallowed, in contact with skin, or if inhaled.<sup>[1][2]</sup> It is known to cause skin and serious eye irritation, and may cause respiratory irritation.<sup>[1][2]</sup>

Signal Word: Danger<sup>[3]</sup>

Hazard Statements:

- Harmful if swallowed.<sup>[1]</sup>
- Harmful in contact with skin.<sup>[1]</sup>
- Causes skin irritation.<sup>[1]</sup>
- Causes serious eye irritation.<sup>[1]</sup>
- Harmful if inhaled.<sup>[1]</sup>

- May cause respiratory irritation.[1]

## Physical and Chemical Properties

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>5</sub> ClIN[3]
Molecular Weight	253.47 g/mol [3][4]
Appearance	Light orange powder solid[1]
Melting Point	70-73 °C (lit.)[3]
Boiling Point	No information available[1]
Solubility	No information available[5]

## Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is mandatory to prevent exposure. Standard laboratory attire, including long pants and closed-toe shoes, is required at all times.

Protection Type	Specification	Rationale and Best Practices
Eye/Face Protection	Chemical safety goggles or face shield.	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][5]
Hand Protection	Wear appropriate protective gloves.	Inspect gloves prior to use and dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.[6]
Skin and Body Protection	Wear appropriate protective clothing to prevent skin exposure, such as a lab coat.	Flame-resistant lab coat is recommended. Ensure cuffs are tucked into gloves.[1][5][7]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator.	Required if exposure limits are exceeded, if irritation or other symptoms are experienced, or if handling outside of a certified chemical fume hood where dust generation is possible.[5][8]

## Operational Plan: Step-by-Step Handling Procedure

### 1. Preparation and Pre-Handling:

- Designated Area: All work with **2-Chloro-4-iodoaniline** must be conducted in a designated area, preferably within a certified chemical fume hood.[7]
- Emergency Equipment Check: Ensure that an emergency eyewash station, safety shower, and appropriate fire extinguisher are accessible and operational.[5][7]
- Ventilation: Ensure adequate ventilation. Use only outdoors or in a well-ventilated area.[1][8]

## 2. Handling:

- Personal Protective Equipment (PPE): Don all required PPE as specified in the table above.
- Avoid Dust Formation: Handle the solid material carefully to avoid generating dust. Use dry clean-up procedures if necessary.[\[5\]](#)[\[8\]](#)
- Weighing: If a scale cannot be placed inside the fume hood, tare a sealed container, add the compound inside the hood, seal the container, and then weigh it outside the hood to minimize dust dispersal.[\[7\]](#)
- Personal Hygiene: Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)[\[8\]](#) Do not eat, drink, or smoke when using this product.[\[1\]](#)

## 3. Storage:

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[5\]](#)
- Conditions to Avoid: Protect from direct sunlight and light.[\[5\]](#)
- Incompatible Materials: Store away from strong oxidizing agents, acids, acid anhydrides, acid chlorides, and chloroformates.[\[5\]](#)[\[8\]](#)

# Emergency and Disposal Plan

Immediate and appropriate responses to emergencies are critical. All waste is considered hazardous and must be disposed of accordingly.

## Emergency Response

Exposure Type	Immediate Action
Skin Contact	Remove all contaminated clothing immediately. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[8]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention. <a href="#">[1]</a>
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Call a POISON CENTER or doctor/physician if you feel unwell. <a href="#">[1]</a> <a href="#">[8]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth. Call a POISON CENTER or doctor/physician immediately. <a href="#">[1]</a> <a href="#">[5]</a>

## Spill Response Workflow

Caption: Workflow for handling a chemical spill.

## Disposal Plan

- **Waste Segregation:** All materials contaminated with **2-Chloro-4-iodoaniline** (e.g., gloves, absorbent pads, disposable labware) must be collected in a dedicated, clearly labeled, and sealed hazardous waste container.[\[7\]](#)
- **Unused Compound:** Dispose of surplus and non-recyclable solutions to a licensed disposal company. One method involves dissolving or mixing the material with a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber.[\[8\]](#)
- **Contaminated Packaging:** Dispose of as unused product.[\[8\]](#)

- Regulations: All waste disposal must be conducted in accordance with local, regional, and national regulations.[8] Do not let the product enter drains.[8]

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